

# IUPAC nomenclature and synonyms for (13E)-Oxacyclohexadec-13-en-2-one

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## Compound of Interest

Compound Name: Oxacyclohexadec-13-en-2-one,  
(13E)-

Cat. No.: B12686195

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## An In-depth Technical Guide to (13E)-Oxacyclohexadec-13-en-2-one

For Researchers, Scientists, and Drug Development Professionals

### Abstract

(13E)-Oxacyclohexadec-13-en-2-one is a macrocyclic lactone, a class of compounds characterized by a large ring structure containing an ester group. This molecule and its isomers are primarily utilized as synthetic musk fragrances in a variety of consumer products. This technical guide provides a comprehensive overview of the IUPAC nomenclature, synonyms, chemical properties, and available toxicological data for (13E)-Oxacyclohexadec-13-en-2-one. Due to the limited publicly available data specific to this isomer, information from closely related macrocyclic musks is included to provide a broader context for its potential biological interactions and experimental evaluation. This document aims to serve as a foundational resource for researchers and professionals in chemistry and drug development interested in the characteristics and potential applications of this class of molecules.

### Nomenclature and Chemical Identity

(13E)-Oxacyclohexadec-13-en-2-one is a 16-membered macrocyclic lactone with a single carbon-carbon double bond in the E configuration.

IUPAC Name: (13E)-Oxacyclohexadec-13-en-2-one

Synonyms:

- (E)-13-musk decenone[1][2]
- (13E)-1-oxacyclohexadec-13-en-2-one[1]
- (E)-13-oxa cyclohexadec-13-en-2-one[1]
- trans-13-oxa cyclohexadec-13-en-2-one[1]
- (E)-13-oxa cyclohexadecen-2-one[1]
- 13-oxa cyclohexadecen-2-one[1]
- trans-13-oxa cyclohexadecen-2-one[1]
- trans-13- musk decenone[1]

CAS Number: 4941-78-0[1][2]

Molecular Formula:  $C_{15}H_{26}O_2$ [1]

Molecular Weight: 238.37 g/mol [1]

## Physicochemical Properties

The physicochemical properties of (13E)-Oxacyclohexadec-13-en-2-one are summarized in the table below. These properties are crucial for understanding its behavior in various experimental and environmental settings.

Property	Value	Source
Appearance	Colorless to pale yellow clear liquid to solid (est.)	[2]
Boiling Point	383.00 to 384.00 °C @ 760.00 mm Hg	[2]
Flash Point	161.20 °C (322.00 °F) TCC (est.)	[2]
Vapor Pressure	0.000004 mmHg @ 25.00 °C (est.)	[2]
Solubility	Soluble in alcohol; Water: 1.859 mg/L @ 25 °C (est.)	[1][2]
logP (o/w)	5.060 (est.)	[2]

## Synthesis and Manufacturing

Detailed experimental protocols for the specific synthesis of (13E)-Oxacyclohexadec-13-en-2-one are not readily available in the peer-reviewed literature. However, the synthesis of structurally similar macrocyclic musks, such as its isomer (12E)-Oxacyclohexadec-12-en-2-one (Habanolide), often employs Ring-Closing Metathesis (RCM) as an efficient industrial method.

## General Experimental Protocol for Ring-Closing Metathesis (RCM)

This protocol is a generalized representation of an RCM reaction for the synthesis of a macrocyclic lactone and is not specific to (13E)-Oxacyclohexadec-13-en-2-one.

Objective: To construct the 16-membered ring of a macrocyclic lactone from a linear diene precursor.

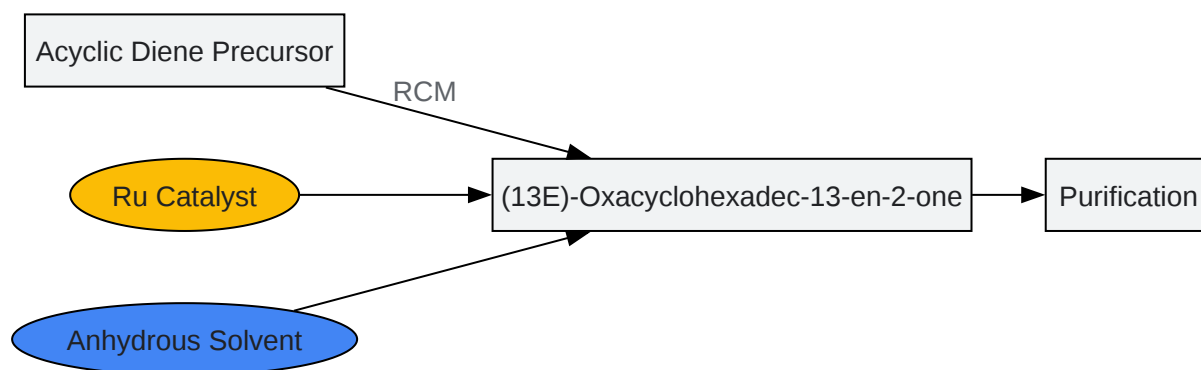
Materials:

- Acyclic diene precursor

- Ruthenium-based catalyst (e.g., Grubbs' catalyst)
- Anhydrous, degassed solvent (e.g., dichloromethane or toluene)
- Inert atmosphere (e.g., argon or nitrogen)

Methodology:

- The acyclic diene precursor is dissolved in the anhydrous, degassed solvent in a reaction vessel under an inert atmosphere.
- The ruthenium-based catalyst is added to the solution.
- The reaction mixture is stirred at room temperature or heated, and the progress of the reaction is monitored by a suitable analytical technique (e.g., TLC or GC-MS).
- Upon completion, the reaction is quenched, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography to yield the desired macrocyclic lactone.



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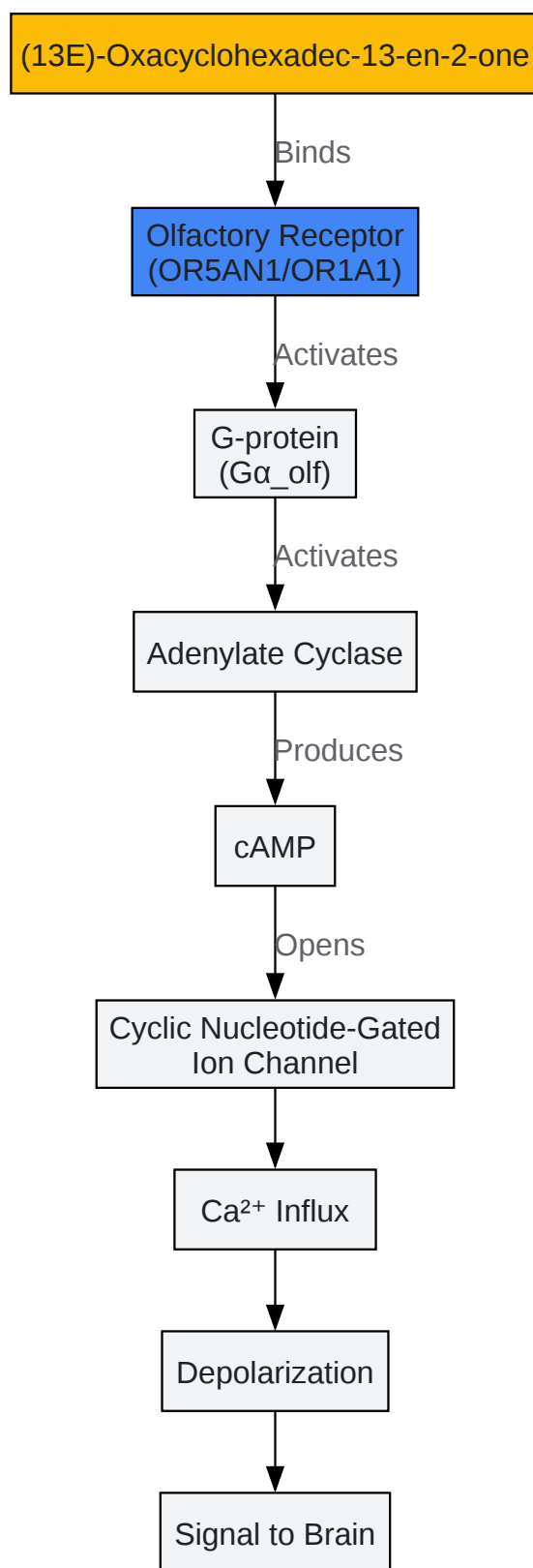
Caption: Generalized workflow for the synthesis of a macrocyclic lactone via Ring-Closing Metathesis (RCM).

## Biological Activity and Mechanism of Action

The primary biological activity of (13E)-Oxacyclohexadec-13-en-2-one is its interaction with olfactory receptors, resulting in the perception of a musk scent. While the specific signaling cascade for this molecule is not detailed, the general mechanism for musk odorants involves the activation of specific G-protein coupled receptors (GPCRs) in the olfactory epithelium.

### Olfactory Signaling Pathway

Studies on various musk-smelling compounds have identified the human olfactory receptors OR5AN1 and OR1A1 as key players in musk perception. The binding of a musk odorant to these receptors is thought to initiate a downstream signaling cascade.



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Caption: Postulated olfactory signaling pathway for musk compounds.

## Toxicological Profile

A comprehensive safety assessment for a mixture of E- and Z-isomers of oxacyclohexadec-12/13-en-2-one, which includes (13E)-Oxacyclohexadec-13-en-2-one, has been conducted by the Research Institute for Fragrance Materials (RIFM). The available toxicological data is summarized below.

Endpoint	Result	Species	Reference
Acute Oral Toxicity	LD <sub>50</sub> > 5000 mg/kg	Rat	RIFM
Acute Dermal Toxicity	LD <sub>50</sub> > 5000 mg/kg	Rabbit	RIFM
Skin Irritation	Non-irritant	Human	RIFM
Skin Sensitization	Weak sensitizer	Human	RIFM
Phototoxicity	Not phototoxic	RIFM	
Genotoxicity	Not genotoxic in Ames test	RIFM	
Repeated Dose Toxicity (90-day oral)	NOAEL: 15 mg/kg/day	Rat	RIFM

NOAEL: No-Observed-Adverse-Effect Level

## Experimental Protocol: Skin Sensitization (Human Repeat Insult Patch Test - HRIPT)

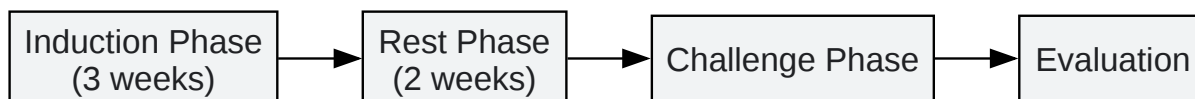
The following is a generalized protocol for an HRIPT, a common method for assessing the skin sensitization potential of a substance.

Objective: To determine the potential of a test substance to induce skin sensitization in human subjects.

Methodology:

- Induction Phase: A patch containing the test substance is applied to the skin of volunteers for 24-48 hours. This is repeated 9 times over a 3-week period.

- Rest Phase: A 2-week rest period with no patch application follows the induction phase.
- Challenge Phase: A challenge patch with the test substance is applied to a new skin site.
- Evaluation: The challenge site is evaluated for signs of an allergic reaction (e.g., erythema, edema) at 48 and 72 hours after patch application.



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Caption: Simplified workflow of a Human Repeat Insult Patch Test (HRIPT).

## Conclusion

(13E)-Oxacyclohexadec-13-en-2-one is a well-characterized macrocyclic lactone with established use as a synthetic musk. While specific, in-depth experimental data for this particular isomer is limited in the public domain, the available information on its physicochemical properties and the toxicological profile of its isomer mixture provides a solid foundation for its safe use in consumer products. The understanding of its biological activity is largely inferred from the broader class of macrocyclic musks and their interaction with olfactory receptors. Further research into the specific biological interactions and potential applications beyond fragrance could be a valuable area of investigation.

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## References

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